

What are the physical and chemical properties of 2-Heptadecanone?

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Compound of Interest

Compound Name: 2-Heptadecanone

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2-Heptadecanone: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **2-Heptadecanone** (CAS No. 2922-51-2), a long-chain aliphatic methyl ketone.^[1] This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development and other scientific fields who are working with or have an interest in this compound.

Chemical Identity and Structure

2-Heptadecanone, also known as methyl pentadecyl ketone, is a saturated fatty ketone with the chemical formula $C_{17}H_{34}O$.^{[2][3]} Its structure consists of a seventeen-carbon aliphatic chain with a carbonyl group located at the second carbon position.

Molecular Structure:

Physical Properties

2-Heptadecanone is a white, solid substance at room temperature, often appearing as fine plates or flakes.^{[1][2]} A summary of its key physical properties is presented in the tables below.

Table 1: General Physical Properties

Property	Value	Source(s)
Appearance	White solid, fine plates/flakes	[1][2]
Molecular Weight	254.45 g/mol	[1]
Molecular Formula	C ₁₇ H ₃₄ O	[1]
CAS Number	2922-51-2	[1]

Table 2: Thermodynamic Properties

Property	Value	Conditions	Source(s)
Melting Point	47 - 50 °C	[1]	
Boiling Point	318 - 320 °C	760 mmHg	[2][3]
Flash Point	80.6 °C (177 °F)	Closed Cup	[3]
Vapor Pressure	0.0006 - 0.001 mmHg	25 °C	[1][3]
Heat of Vaporization	53.91 kJ/mol	[1]	

Table 3: Solubility and Partitioning

Property	Value	Conditions	Source(s)
Solubility in Water	2.5 mg/L	25 °C	[1]
Solubility in Organic Solvents	Soluble in alcohol	[3]	
logP (Octanol-Water Partition Coefficient)	7.091 - 7.3	(estimated)	[2][3]

Table 4: Other Physical Properties

Property	Value	Conditions	Source(s)
Density	0.83 g/cm ³	20 °C	[1]
Refractive Index	1.44	[4]	

Chemical Properties and Reactivity

As a ketone, **2-Heptadecanone** exhibits reactivity characteristic of the carbonyl functional group. It is a relatively stable compound under normal conditions.[5]

- **Nucleophilic Addition:** The carbonyl carbon is electrophilic and susceptible to attack by nucleophiles. This can lead to the formation of a tetrahedral intermediate which can then be protonated to yield an alcohol.
- **Aldol Condensation:** In the presence of a base, **2-Heptadecanone** can potentially undergo aldol condensation, though this is more common with smaller ketones.
- **Oxidation and Reduction:** While resistant to mild oxidizing agents, strong oxidizing agents can cleave the carbon-carbon bonds adjacent to the carbonyl group. Reduction of the carbonyl group, for instance with sodium borohydride, would yield 2-heptadecanol.
- **Stability:** **2-Heptadecanone** is generally stable but may be sensitive to strong acids and bases which can catalyze reactions. It is incompatible with strong oxidizing agents.[1]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **2-Heptadecanone**.

Table 5: Spectroscopic Data Summary

Technique	Key Features	Source(s)
^1H NMR	Signals corresponding to the methyl group adjacent to the carbonyl, the long methylene chain, and the terminal methyl group.	[6]
^{13}C NMR	A characteristic peak for the carbonyl carbon, along with signals for the methyl and methylene carbons.	[6]
Infrared (IR) Spectroscopy	A strong absorption band characteristic of the C=O stretching vibration in a ketone.	[6]
Mass Spectrometry (MS)	A molecular ion peak and characteristic fragmentation patterns.	[7]

Experimental Protocols

The following sections detail generalized experimental methodologies for determining the key physical and chemical properties of long-chain ketones like **2-Heptadecanone**.

Determination of Melting Point

A standard method for determining the melting point of a solid organic compound is using a capillary melting point apparatus.

- Apparatus: Capillary melting point apparatus, capillary tubes, thermometer.
- Procedure:
 - A small, finely powdered sample of **2-Heptadecanone** is packed into a capillary tube to a height of 2-3 mm.

- The capillary tube is placed in the heating block of the apparatus.
- The sample is heated at a steady rate (e.g., 1-2 °C per minute) near the expected melting point.
- The temperature at which the first liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting range.

Determination of Boiling Point

Due to its high boiling point, the determination of the boiling point of **2-Heptadecanone** requires a suitable method for high-boiling liquids, such as the Thiele tube method or distillation.

- Apparatus: Thiele tube or distillation apparatus, thermometer, heating mantle.
- Procedure (Thiele Tube Method):
 - A small amount of the liquid sample is placed in a small test tube.
 - A capillary tube, sealed at one end, is inverted and placed in the test tube.
 - The test tube is attached to a thermometer and heated in the Thiele tube containing a high-boiling liquid (e.g., mineral oil).
 - As the temperature rises, a stream of bubbles will emerge from the capillary tube.
 - The heat is removed, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Determination of Solubility

The solubility of **2-Heptadecanone** in various solvents can be determined by simple mixing experiments.

- Apparatus: Test tubes, vortex mixer.
- Procedure:

- A small, accurately weighed amount of **2-Heptadecanone** (e.g., 10 mg) is placed in a test tube.
- A known volume of the solvent (e.g., 1 mL of water or an organic solvent) is added.
- The mixture is vigorously agitated using a vortex mixer for a set period.
- The mixture is allowed to stand, and the solubility is observed visually. For quantitative analysis, the undissolved solid can be filtered, dried, and weighed, or the concentration of the dissolved compound can be measured using a suitable analytical technique like gas chromatography.

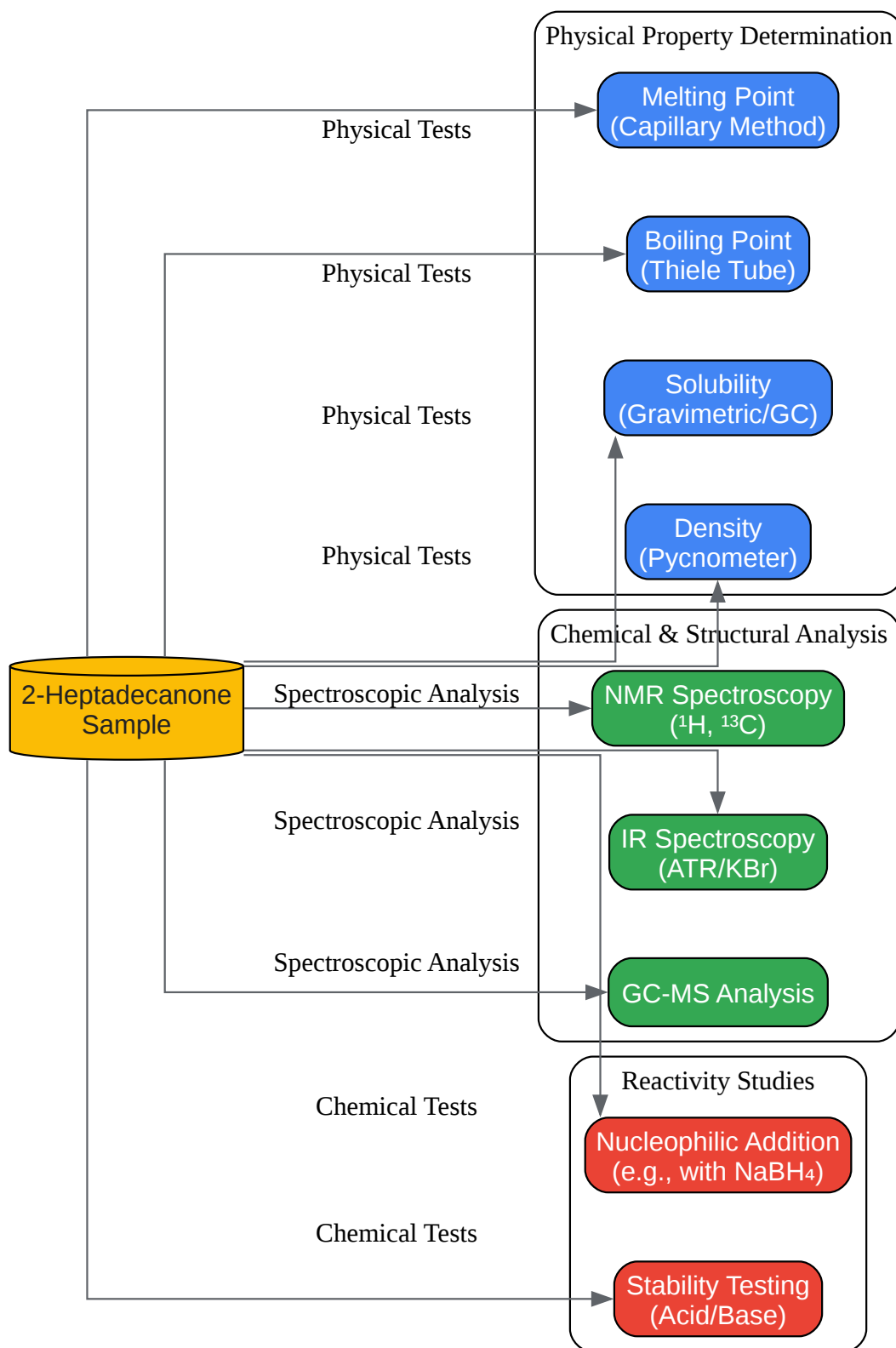
Spectroscopic Analysis

- Sample Preparation: A small amount of **2-Heptadecanone** is dissolved in a deuterated solvent (e.g., CDCl_3) in an NMR tube.
- Data Acquisition: ^1H and ^{13}C NMR spectra are acquired on an NMR spectrometer. For quantitative analysis, a known amount of an internal standard can be added.
- Sample Preparation (Solid): A small amount of the solid sample can be analyzed using an Attenuated Total Reflectance (ATR) accessory. Alternatively, a KBr pellet can be prepared by grinding the sample with potassium bromide and pressing it into a transparent disk.
- Data Acquisition: The IR spectrum is recorded using an FTIR spectrometer.
- Sample Preparation: A dilute solution of **2-Heptadecanone** is prepared in a volatile organic solvent (e.g., hexane or dichloromethane).
- Data Acquisition: The solution is injected into a gas chromatograph coupled to a mass spectrometer. The GC separates the components of the sample, and the MS provides mass spectra for identification.

Visualizations

Experimental Workflow for Property Determination

The following diagram illustrates a general workflow for the physical and chemical characterization of **2-Heptadecanone**.

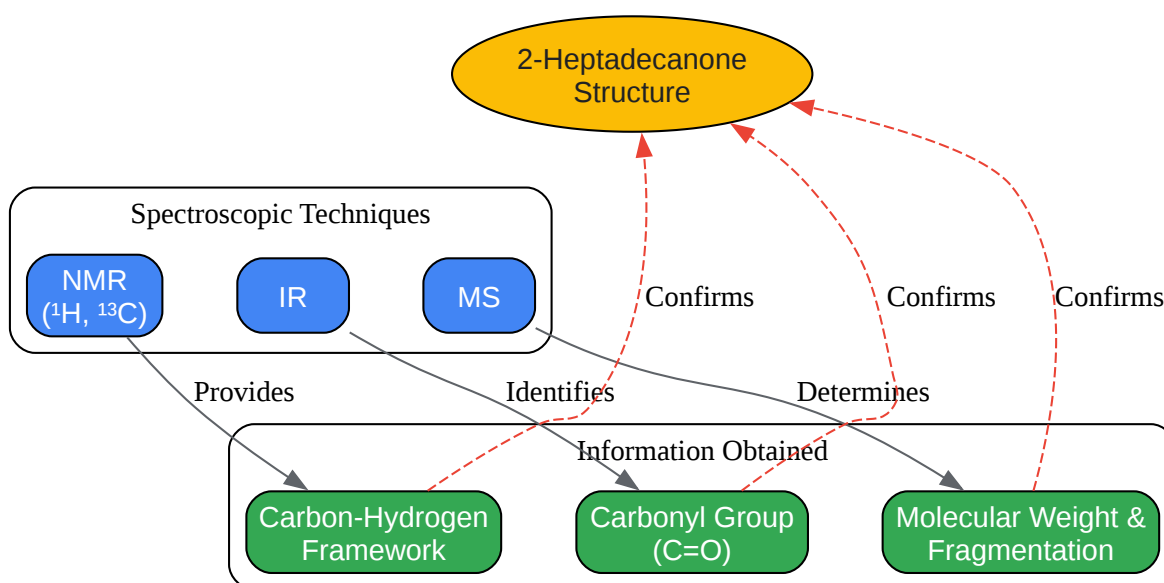


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Caption: General experimental workflow for characterizing **2-Heptadecanone**.

Logical Relationship of Spectroscopic Data

The following diagram illustrates how different spectroscopic techniques provide complementary information for the structural elucidation of **2-Heptadecanone**.



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Caption: Interrelation of spectroscopic data for structural confirmation.

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